

Technical Whitepaper: Spectroscopic Characterization & Quality Control of (2R)-2-amino-2-phenylpropanamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2R)-2-amino-2-phenylpropanamide
CAS No.: 152375-69-4
Cat. No.: B134375

[Get Quote](#)

Executive Summary

(2R)-2-amino-2-phenylpropanamide (CAS: 19196-63-5 for racemate; specific enantiomer often custom-synthesized) represents a critical class of

-disubstituted amino acid derivatives. Unlike simple phenylglycine, the presence of the -methyl group creates a quaternary carbon center, significantly restricting conformational freedom. This structural rigidity makes it a high-value scaffold for peptidomimetics and chiral resolving agents but introduces significant challenges in synthesis and purification.

This guide provides a definitive spectroscopic atlas and quality control workflow. It moves beyond basic characterization to address the specific challenges of quaternary center analysis, distinguishing the (2R) enantiomer from its (2S) counterpart and the achiral des-methyl analog.

Structural Context & Synthetic Logic

The stability of the quaternary center prevents racemization under standard physiological conditions, a common failure mode for mono-substituted

-amino acids. However, this steric bulk also complicates the spectroscopic signals, particularly in Nuclear Magnetic Resonance (NMR), where the methyl group exerts shielding effects on the aromatic ring.

Synthetic Route & Impurity Profile

The most robust synthesis typically involves a Strecker reaction starting from acetophenone, followed by partial hydrolysis of the nitrile or resolution of the hydantoin intermediate.

Key Impurities to Monitor:

- Acetophenone: Starting material carryover.
- (2R)-2-amino-2-phenylpropanoic acid: Over-hydrolysis product.
- Enantiomer (2S): Due to imperfect resolution.

Spectroscopic Atlas

The following data represents the standard spectroscopic signature for high-purity (>98%) material.

Mass Spectrometry (ESI-HRMS)

High-Resolution Mass Spectrometry (HRMS) is the primary identification tool. The fragmentation pattern is dominated by the stability of the benzyl-type carbocation formed after the loss of the amide group.

Parameter	Value	Interpretation
Formula		
Monoisotopic Mass	164.09496 Da	Exact mass calculation.[1][2]
[M+H] ⁺	165.1022 m/z	Protonated molecular ion (Base Peak).[3]
[M+Na] ⁺	187.0841 m/z	Sodium adduct (common in glass capillaries).
Fragment 1	148.07 m/z	Loss of (Characteristic of primary amines).
Fragment 2	120.08 m/z	Loss of (Primary amide cleavage).
Fragment 3	105.07 m/z	carbocation (Tropylium-like stability).

Nuclear Magnetic Resonance (NMR)

Solvent Selection: DMSO-

is the required solvent. Chloroform (

) often results in broad, unresolved amide signals due to hydrogen bonding aggregation. DMSO disrupts these aggregates, yielding sharp, quantifiable singlets.

¹H NMR (400 MHz, DMSO-

)

Shift (ppm)	Multiplicity	Integral	Assignment	Structural Insight
7.45 - 7.20	Multiplet (m)	5H	Ar-H	Phenyl ring protons. Note the lack of distinct ortho/meta splitting due to free rotation.
7.35	Broad Singlet (br s)	1H	CO-NH	Amide proton (anti). Distinct in DMSO.
6.90	Broad Singlet (br s)	1H	CO-NH	Amide proton (syn).
2.10	Broad (br)	2H	C-NH	Primary amine. Shift varies with concentration/water content.
1.55	Singlet (s)	3H	C-CH	-Methyl. Critical diagnostic: If this is a doublet, you have the wrong molecule (des-methyl analog).

C NMR (100 MHz, DMSO-
)

Shift (ppm)	Type	Assignment
176.5	Quaternary (C=O)	Amide Carbonyl.
146.2	Quaternary (Ar-C)	Ipso-carbon of phenyl ring.
128.5, 127.0, 125.5	CH (Ar)	Ortho, meta, para carbons.[4]
59.8	Quaternary ()	The Chiral Center. High shift due to N/Phenyl attachment.
28.4		-Methyl group.

Infrared Spectroscopy (FT-IR)

Wavenumber ()	Vibration Mode	Functional Group
3400 - 3250	N-H Stretch (Doublet)	Primary Amine () & Amide.
1665 - 1680	C=O Stretch	Amide I Band (Strong).
1600	N-H Bend	Amide II Band.
700 & 750	C-H Out-of-plane	Mono-substituted Benzene (diagnostic).

Stereochemical Validation (The "R" Factor)

Confirming the (2R) configuration is the most critical step. Standard NMR cannot distinguish enantiomers.

Method A: Chiral HPLC (Recommended)

- Column: Daicel Chiralpak AD-H or OD-H (Amylose/Cellulose tris-carbamate derivatives).

- Mobile Phase: Hexane : Isopropanol (90:10) with 0.1% Diethylamine (DEA).
 - Note: DEA is mandatory to suppress peak tailing of the primary amine.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm.
- Expectation: Baseline separation of (2R) and (2S) peaks. The (2R) isomer typically elutes second on AD-H columns, but standards must be run to confirm.

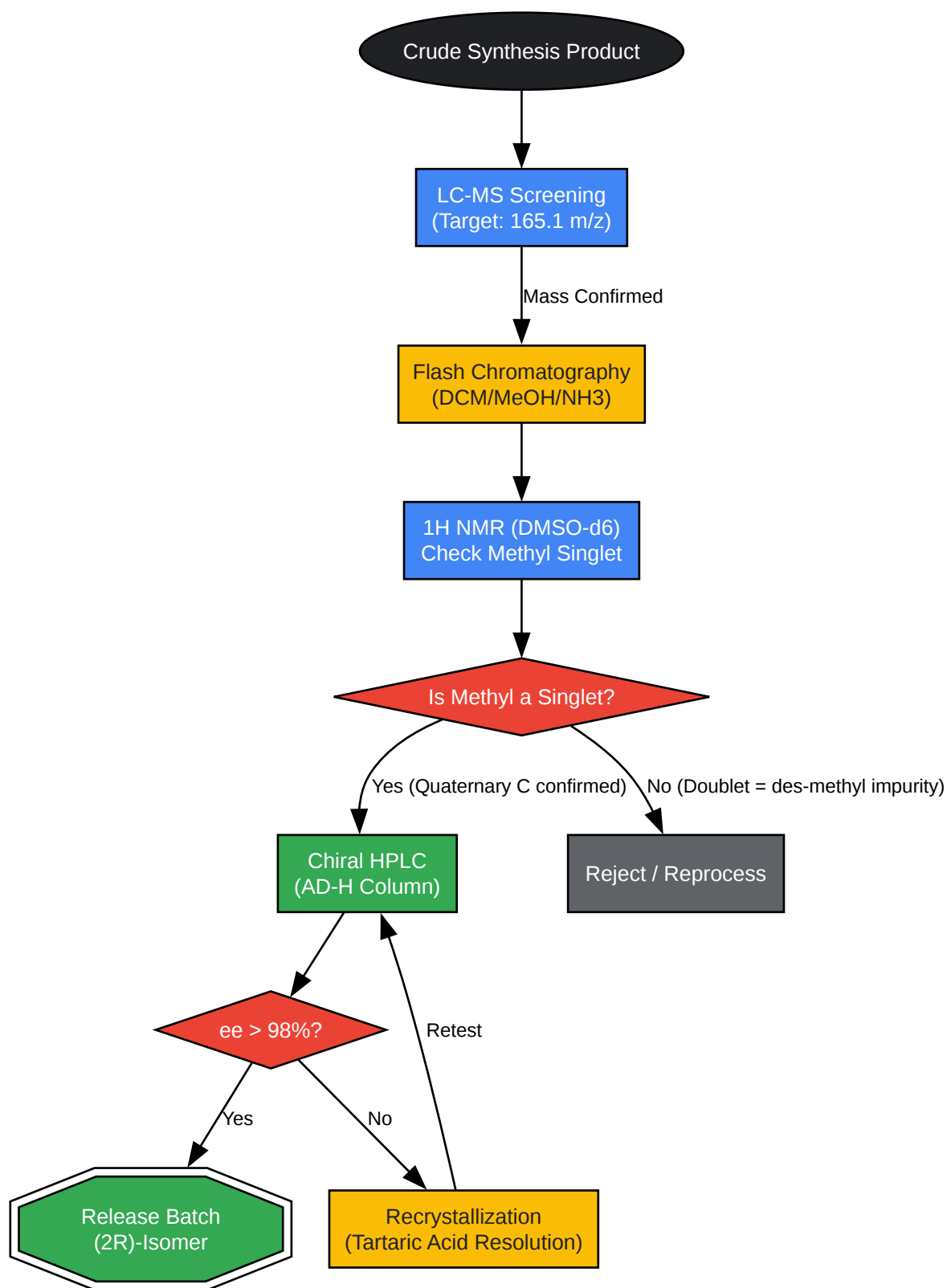
Method B: Optical Rotation (Polarimetry)[5]

- Instrument: Digital Polarimeter (Sodium D-line, 589 nm).
- Solvent: Methanol (MeOH).
- Concentration: $c = 1.0 \text{ g/100 mL}$.
- Literature Benchmark: While specific rotation varies by synthesis batch and salt form,
-methyl amino acid derivatives generally show lower rotation magnitudes than their non-methylated counterparts.
 - Protocol: If

is small ($< 5^\circ$), rely solely on Chiral HPLC.

Analytical Workflow & Logic

The following diagram illustrates the decision-making process for releasing a batch of **(2R)-2-amino-2-phenylpropanamide**.



[Click to download full resolution via product page](#)

Figure 1: Quality Control Decision Tree. Note the critical NMR checkpoint to distinguish the quaternary center from des-methyl impurities before expensive chiral analysis.

Experimental Protocol: Sample Preparation for NMR

To ensure the reproducibility of the data presented in Section 3.2, follow this exact preparation protocol.

- **Drying:** Dry the solid sample under high vacuum (0.1 mbar) at 40°C for 4 hours to remove residual synthesis solvents (Methanol/DCM) which can obscure the methyl region.
- **Solvent:** Use high-quality DMSO-
(99.9% D) stored over molecular sieves. Water peaks in wet DMSO appear at 3.33 ppm and can broaden the amine signal.
- **Concentration:** Dissolve 10-15 mg of sample in 0.6 mL of solvent.
 - **Warning:** Higher concentrations (>30 mg) may cause viscosity broadening.
- **Acquisition:** Set relaxation delay (d1) to at least 2.0 seconds to allow full relaxation of the quaternary methyl protons, ensuring accurate integration against the aromatic ring.

References

- PubChem Compound Summary. "2-amino-2-phenylpropanamide (Compound)." National Center for Biotechnology Information. Accessed October 2023. [\[Link\]](#)
- Ager, D. J., et al. "The Synthesis of
-Amino Acids via the Strecker Reaction." Chemical Reviews, 1996. (Foundational text for the synthesis of
-methyl amino acids). [\[Link\]](#)
- Daicel Chiral Technologies. "Instruction Manual for CHIRALPAK® AD-H." (Standard protocol for amine resolution). [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. (2R)-2-amino-3-phenylpropanamide | C₉H₁₂N₂O | CID 7000171 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Amino-3-phenylpropanamide | C₉H₁₂N₂O | CID 194097 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PubChemLite - 2-amino-2-phenylpropanamide (C₉H₁₂N₂O) [pubchemlite.lcsb.uni.lu]
- 4. Synthesis, Spectroscopic Characterization, Antibacterial Activity, and Computational Studies of Novel Pyridazinone Derivatives [mdpi.com]
- To cite this document: BenchChem. [Technical Whitepaper: Spectroscopic Characterization & Quality Control of (2R)-2-amino-2-phenylpropanamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b134375/docs#technical-whitepaper-spectroscopic-characterization-quality-control-of-2r-2-amino-2-phenylpropanamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)